

safety and handling of 1,12-Dibromododecane-d24

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Compound of Interest

Compound Name: 1,12-Dibromododecane-d24

Cat. No.: B15554687

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An In-depth Technical Guide to the Safety and Handling of **1,12-Dibromododecane-d24**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,12-Dibromododecane-d24** (CAS: 1044544-84-4). Given that specific toxicological and extensive physical data for the deuterated form is limited, this document incorporates data from the non-deuterated analogue, 1,12-Dibromododecane (CAS: 3344-70-5), which is expected to have nearly identical properties and hazards.

Chemical and Physical Properties

1,12-Dibromododecane-d24 is the deuterium-labeled version of 1,12-Dibromododecane.^[1] Deuterated compounds are frequently used as internal standards or tracers in quantitative analysis and metabolic studies.^[1] The physical and chemical properties are summarized below.

Property	Value (1,12-Dibromododecane-d24)	Value (1,12-Dibromododecane, unlabelled)
CAS Number	1044544-84-4[2]	3344-70-5[2]
Chemical Formula	C ₁₂ D ₂₄ Br ₂ [2]	C ₁₂ H ₂₄ Br ₂ [3]
Molecular Weight	352.28 g/mol	328.13 g/mol [2][3]
Appearance	Solid[2]	White to off-white/beige solid or crystalline solid.[2][4][5]
Melting Point	Not available	38-42 °C[2][6]
Boiling Point	Not available	215 °C at 15 mmHg (20 hPa). [2][4]
Flash Point	Not available	>110 °C (>230 °F)[4]
Solubility	Insoluble in water.[2] Soluble in organic solvents.	Insoluble in water; soluble in hot methanol, ethanol, and ether.[5][7]
Stability	Stable under recommended storage conditions.[2]	Stable under normal conditions.[4] Combustible.[6]

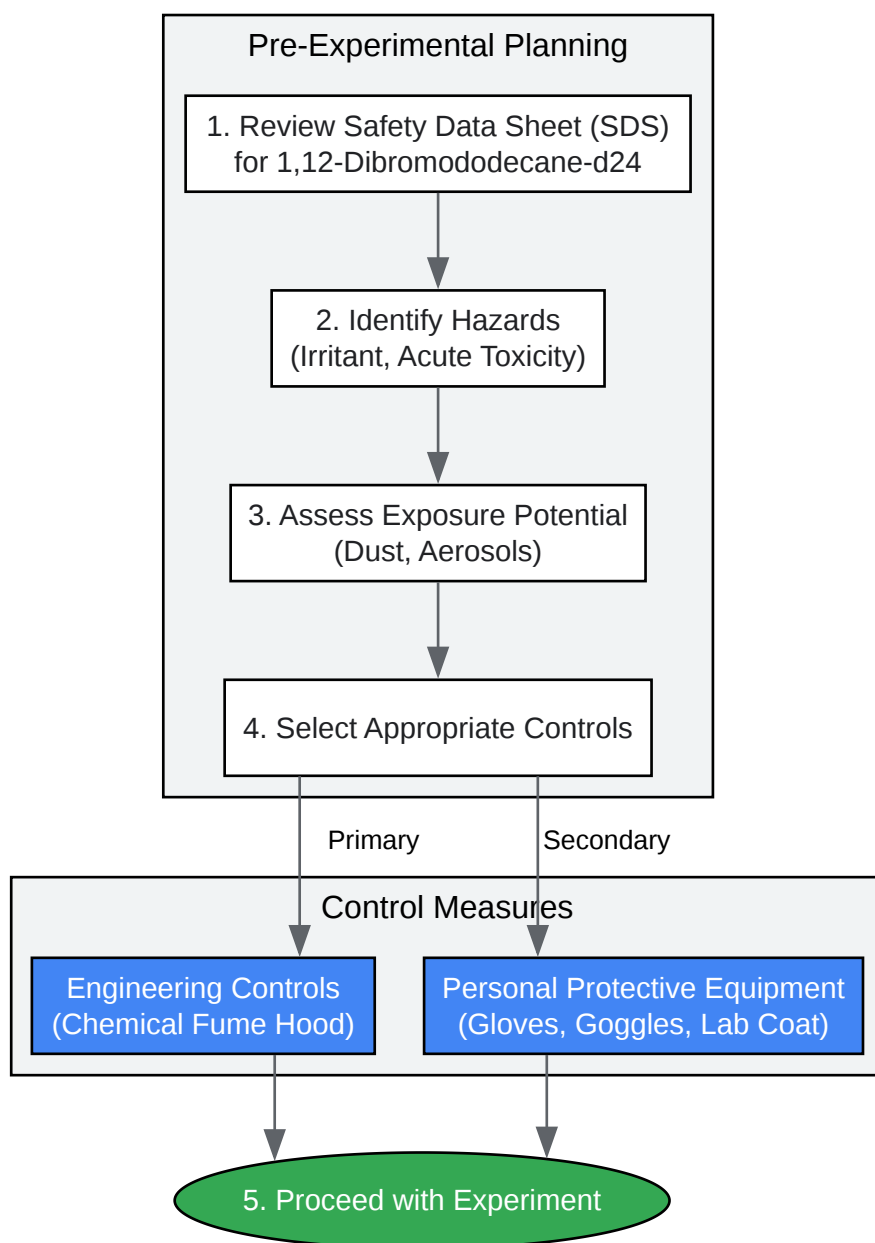
Hazard Identification and Toxicology

The primary hazards associated with **1,12-Dibromododecane-d24** are based on data from its non-deuterated counterpart and the Safety Data Sheet (SDS) for the deuterated compound. It is classified as an irritant and may be harmful if ingested or inhaled.[2][3]

Hazard Type	Description
GHS Classification	Acute Toxicity, Oral: Toxic if swallowed (H301) or Harmful if swallowed (H302).[3] Skin Corrosion/Irritation: Causes skin irritation (H315).[3] Eye Damage/Irritation: Causes serious eye irritation (H319).[3] Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation (H335).[3]
Potential Health Effects	Eye Contact: May cause eye irritation.[2] Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[2] Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[2] Ingestion: May be harmful if swallowed.[2]
Toxicological Data	LD50 (Intravenous, Rat, unlabelled): 320 mg/kg. [2][6] Carcinogenic/Mutagenic Effects: No component is identified as a carcinogen by IARC or ACGIH.[2] No mutagenic or teratogenic effects data available.[2]
Incompatibilities	Incompatible with strong oxidizing agents.[2][4]
Hazardous Decomposition	Under fire conditions, hazardous decomposition products include carbon oxides and hydrogen bromide gas.[2]

Experimental Protocols and Safe Handling

Strict adherence to safety protocols is mandatory when handling this compound. A preliminary risk assessment should always be conducted before beginning any new procedure.



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Caption: Pre-experimental risk assessment workflow for handling **1,12-Dibromododecane-d24**.

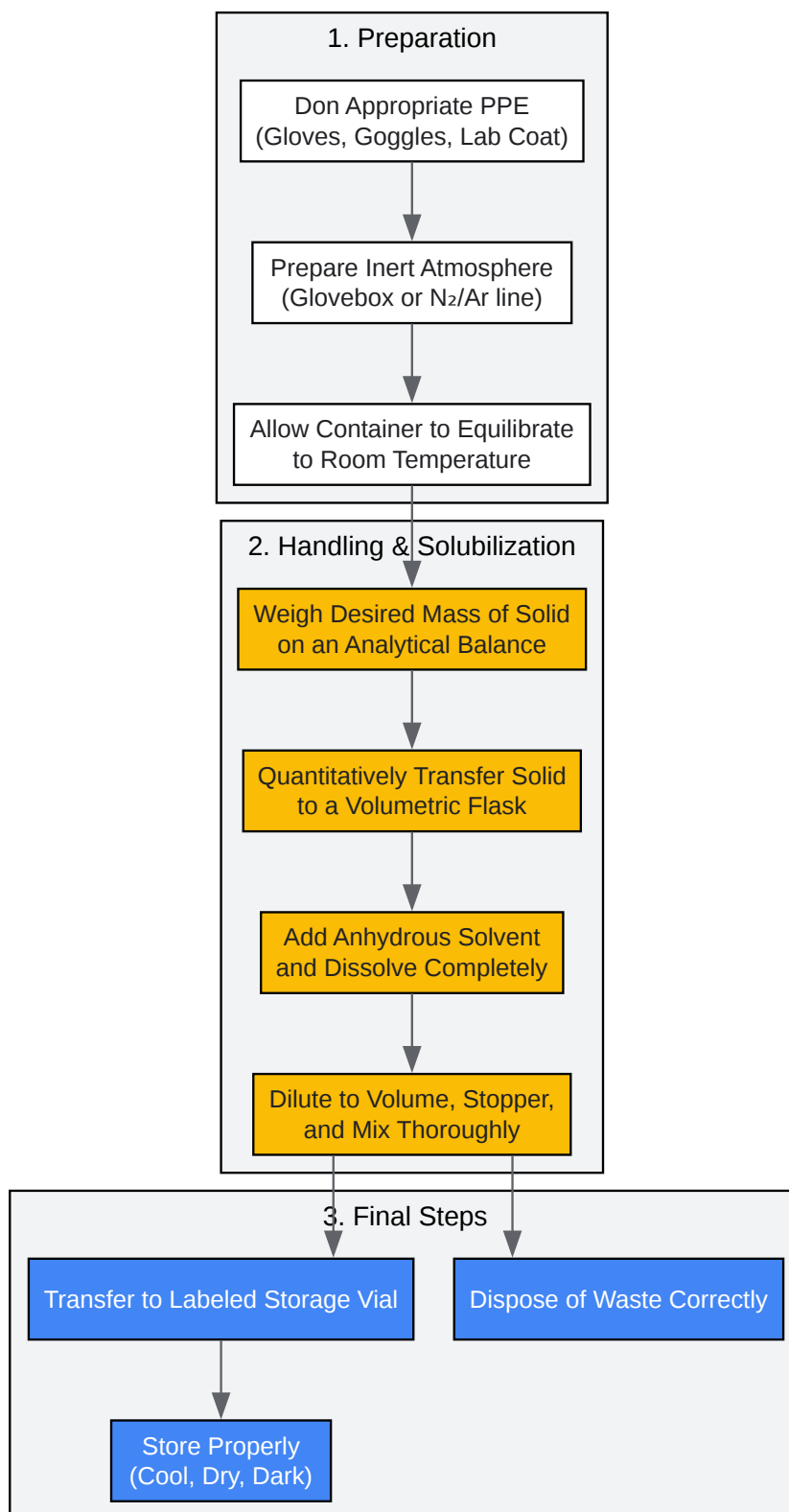
General Handling and Storage

- Engineering Controls: Always handle **1,12-Dibromododecane-d24** in a well-ventilated area. A laboratory fume hood or mechanical exhaust is required to minimize exposure.[2][8] Place all equipment at least six inches inside the hood.[9]

- Handling Practices: Avoid contact with skin and eyes.^[2] Prevent the formation of dust and aerosols during handling.^[2] Do not breathe dust.^[4]
- Storage: Store at room temperature in a dry, cool, and well-ventilated place.^[2]^[4] Keep the container tightly closed to prevent contamination, especially from moisture, which can lead to hydrogen-deuterium exchange.^[4]^[10] Store away from incompatible materials such as strong oxidizing agents.^[4]

Generalized Protocol: Preparing a Standard Solution

This protocol outlines the general steps for safely preparing a solution from the solid compound. All manipulations should be performed under an inert atmosphere (e.g., nitrogen or argon) to protect the deuterated standard from atmospheric moisture.^[10]^[11]



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Caption: Generalized workflow for the safe preparation of a **1,12-Dibromododecane-d24** solution.

- Acclimatization: Remove the sealed container from storage and allow it to warm to ambient laboratory temperature for at least 30 minutes before opening to prevent moisture condensation.[\[10\]](#)
- Inert Atmosphere: Perform all transfers in a glove box or under a gentle stream of dry nitrogen or argon.[\[10\]](#)
- Weighing: Carefully open the container and accurately weigh the desired mass using a calibrated analytical balance.[\[10\]](#)
- Dissolution: Quantitatively transfer the solid to a Class A volumetric flask. Add a small amount of a suitable high-purity, anhydrous solvent and swirl to dissolve.
- Dilution: Once dissolved, dilute to the mark with the solvent. Stopper the flask and mix thoroughly.
- Storage: Transfer the solution to a labeled, airtight container, preferably with a PTFE-lined cap, and store under the recommended conditions.[\[11\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is essential to prevent exposure. The specific type of equipment must be selected based on the concentration and amount of the substance at the workplace.[\[2\]](#)

- Eye/Face Protection: Wear chemical safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[\[2\]](#)[\[4\]](#)
- Skin Protection:
 - Hand Protection: Handle with impervious gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with laboratory practices.[\[2\]](#)[\[9\]](#)
 - Body Protection: Wear a lab coat. For tasks with a higher risk of splashing, impervious clothing or a chemical-resistant apron should be used.[\[2\]](#)[\[9\]](#)

- **Respiratory Protection:** If a risk assessment indicates that air-purifying respirators are necessary (e.g., when handling large quantities or in case of ventilation failure), use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.[2]

Emergency Procedures

First Aid Measures

- **General Advice:** Consult a physician. Show the safety data sheet to the doctor in attendance. Move out of the dangerous area.[2]
- **Eye Contact:** Immediately flush eyes with plenty of water as a precaution.[2]
- **Skin Contact:** Wash off with soap and plenty of water. Consult a physician.[2]
- **Inhalation:** If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- **Ingestion:** Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2]

Firefighting Measures

- **Flammability:** The product is not classified as flammable or combustible.[2]
- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures (Spills)

- **Personal Precautions:** Use personal protective equipment. Ensure adequate ventilation and avoid breathing dust.[2]
- **Environmental Precautions:** Prevent the product from entering drains.[2]

- Containment and Cleanup: For minor spills, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[4]

Caption: Decision tree for responding to a spill of **1,12-Dibromododecane-d24**.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow the chemical to enter drains.[2] Contaminated packaging should be disposed of in the same manner as the product.

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